

Technical Guide: VH032 Ligand Binding & Profiling for VHL E3 Ligase

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Compound of Interest

Compound Name: VH032-Peg4-NH2

Cat. No.: B10800963

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Executive Summary

This technical guide details the binding mechanics, affinity profiling, and experimental protocols for VH032, the seminal ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase. VH032 (and its higher-affinity analog VH101) serves as the primary "warhead" for recruiting VHL in Proteolysis Targeting Chimeras (PROTACs).

Understanding the thermodynamics and kinetics of the VH032-VHL interaction is critical for designing effective degraders. This guide synthesizes structural insights with rigorous assay protocols (SPR and FP) to provide a self-validating framework for drug discovery professionals.

Molecular Mechanism: The Hydroxyproline Pocket

The high affinity of VH032 stems from its ability to mimic the hydroxyproline (Hyp) residue found in VHL's natural substrate, Hypoxia-Inducible Factor 1

(HIF-1

).

Structural Basis (PDB: 4W9H)

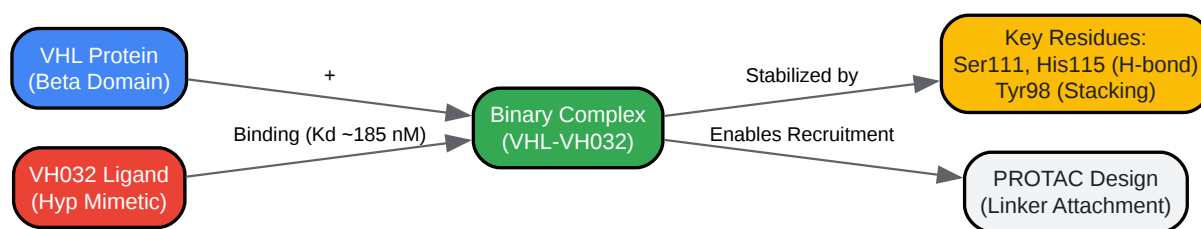
Crystal structure analysis reveals that VH032 binds in the

-domain of VHL. The hydroxyproline motif is buried in a hydrophobic pocket, establishing critical hydrogen bonds.

- Key Interactions:
 - Ser111 & His115: Form H-bonds with the hydroxyl group of the hydroxyproline ring.
 - Tyr98: Provides

-stacking interactions.
 - Arg69: Forms a salt bridge/H-bond network capping the pocket.
- Linker Attachment: The "Left-Hand Side" (LHS) acetyl group and "Right-Hand Side" (RHS) phenyl-thiazole tail are solvent-exposed, providing exit vectors for PROTAC linker attachment without disrupting the core binding mode.

Visualization: VHL-VH032 Interaction Pathway



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Figure 1: Logical flow of VH032 binding to VHL, highlighting critical residues and its role in PROTAC design.

Quantitative Profiling: Affinity Data

The following table summarizes the binding affinities of VH032 compared to its analogs and the native peptide. Note that

values can vary based on the assay format (FP vs. SPR) and the specific VHL construct used (e.g., VCB complex vs. VHL alone).

Ligand	Structure / Type	(Dissociation Constant)	Assay Method	Reference
VH032	Hyp-based small molecule	185 nM	ITC / FP	[1, 2]
VH101	Optimized analog (fluorinated)	~44 nM	ITC	[2]
HIF-1 Peptide	Native substrate (19-mer)	~150 - 300 nM	FP	[1]
BODIPY-VH032	Fluorescent Probe	~3 - 100 nM*	TR-FRET / FP	[3]

*Note: The affinity of the fluorescent probe is often higher (lower

) in TR-FRET due to assay sensitivity, but typically reported around 100 nM in FP displacement contexts.

Experimental Methodologies

Protocol A: Surface Plasmon Resonance (SPR)

Objective: Determine kinetic parameters (

,
,
) of VH032 or PROTACs binding to VHL. System: Biacore T200 / 8K or equivalent.

1. Sensor Chip Selection & Immobilization[1][2]

- Recommendation: Series S Sensor Chip SA (Streptavidin).

- **Rationale:** Covalent coupling (amine coupling on CM5) can randomly modify lysine residues near the binding pocket, reducing activity. Using a biotinylated VHL (via C-terminal AviTag) ensures uniform orientation and preserves the active site.
- **Target Density:** Aim for low density (~200–400 RU) to minimize mass transport limitations and steric hindrance, especially for ternary complex formation.

2. Assay Setup (Single Cycle Kinetics)

Regeneration of VHL surfaces is notoriously difficult; harsh conditions (e.g., low pH) often denature the protein. Therefore, Single Cycle Kinetics (SCK) is the gold standard protocol.

- **Running Buffer:** HBS-P+ (10 mM HEPES, 150 mM NaCl, 0.05% P20, pH 7.4) + 0.1% DMSO.
 - **Critical:** Match DMSO concentration exactly in both running buffer and samples to avoid "bulk refractive index" jumps.
- **Sample Preparation:** Prepare a 5-point concentration series of VH032 (e.g., 10 nM to 1000 nM) in Running Buffer.
- **Injection Sequence:**
 - Inject lowest concentration (e.g., 10 nM) for 60s.
 - Do NOT regenerate.
 - Immediately inject next concentration (30 nM).
 - Repeat until highest concentration.[\[3\]](#)
 - **Final Dissociation:** Allow 600s dissociation after the final injection.
- **Data Analysis:** Fit to a 1:1 Langmuir binding model.

3. Troubleshooting

- **Issue:** Non-specific binding (NSB) to the reference cell.

- Solution: Add 0.05% Tween-20 (P20) to buffers. If using PROTACs with hydrophobic linkers, consider BSA (0.1%) or increasing salt to 300 mM NaCl.

Protocol B: Fluorescence Polarization (FP)

Objective: High-throughput screening of VHL ligands via displacement of a fluorescent probe.

1. Reagents

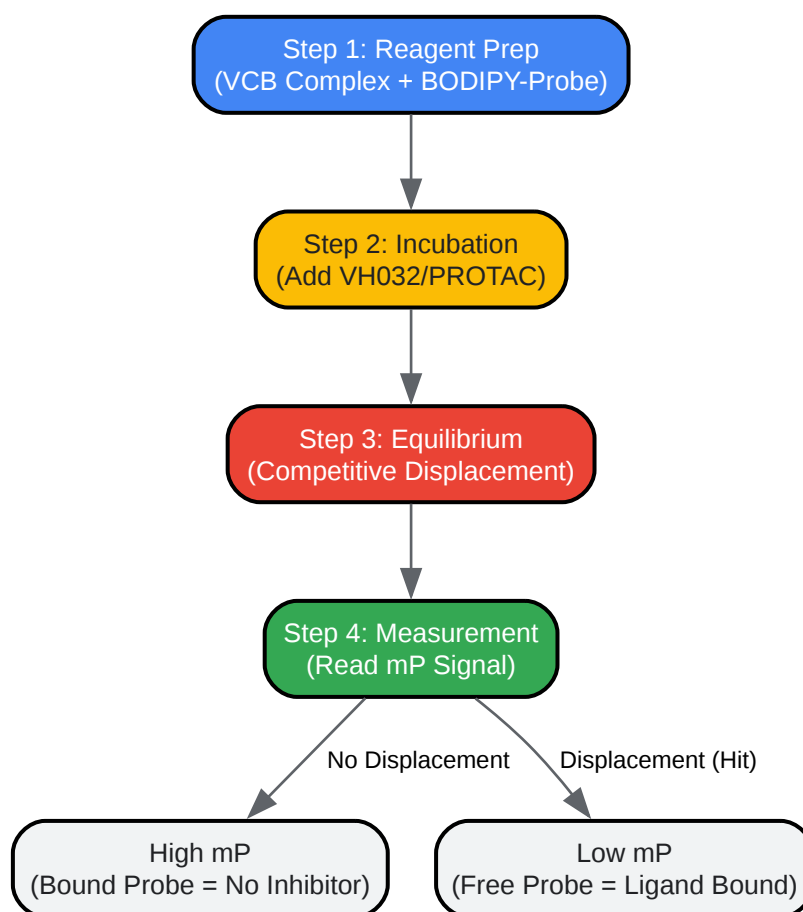
- Protein: Recombinant VCB Complex (VHL-ElonginC-ElonginB). VHL is unstable alone; the trimeric complex is required for stability.
- Probe: BODIPY-FL-VH032 (Excitation: 485 nm, Emission: 528 nm).
- Assay Buffer: 50 mM HEPES pH 7.5, 150 mM NaCl, 0.05% Tween-20, 1 mM DTT.

2. Workflow

- Probe Optimization (determination):
 - Titrate VCB protein (0 to 10 M) against a fixed probe concentration (e.g., 10 nM).
 - Plot mP vs. [Protein]. The is the concentration yielding 50% max polarization.
- Competition Assay ():
 - Mix: 20 L of VCB protein (at concentration) + 10 nM Probe.

- Add: 100 nL of test compound (VH032 or PROTAC) in DMSO (acoustic dispensing preferred).
- Incubate: 30–60 minutes at Room Temperature in the dark.
- Read: Measure Fluorescence Polarization (mP) on a multimode reader (e.g., PHERAstar).
- Calculation:
 - Convert
 - to
 - using the Cheng-Prusoff equation adapted for FP:

Visualization: FP Assay Workflow



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Figure 2: Step-by-step workflow for the Fluorescence Polarization competition assay.

References

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Sources

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